

Application Notes and Protocols for Studying 2-Hydroxyisobutyryltransferase Enzymes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxyisobutyryl-CoA

Cat. No.: B6596572

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to studying 2-hydroxyisobutyryltransferase enzymes, with a focus on the well-characterized enzyme p300. The protocols outlined below cover methods for identifying 2-hydroxyisobutyrylated proteins, assessing enzyme activity, screening for inhibitors, and understanding the structural basis of enzyme function.

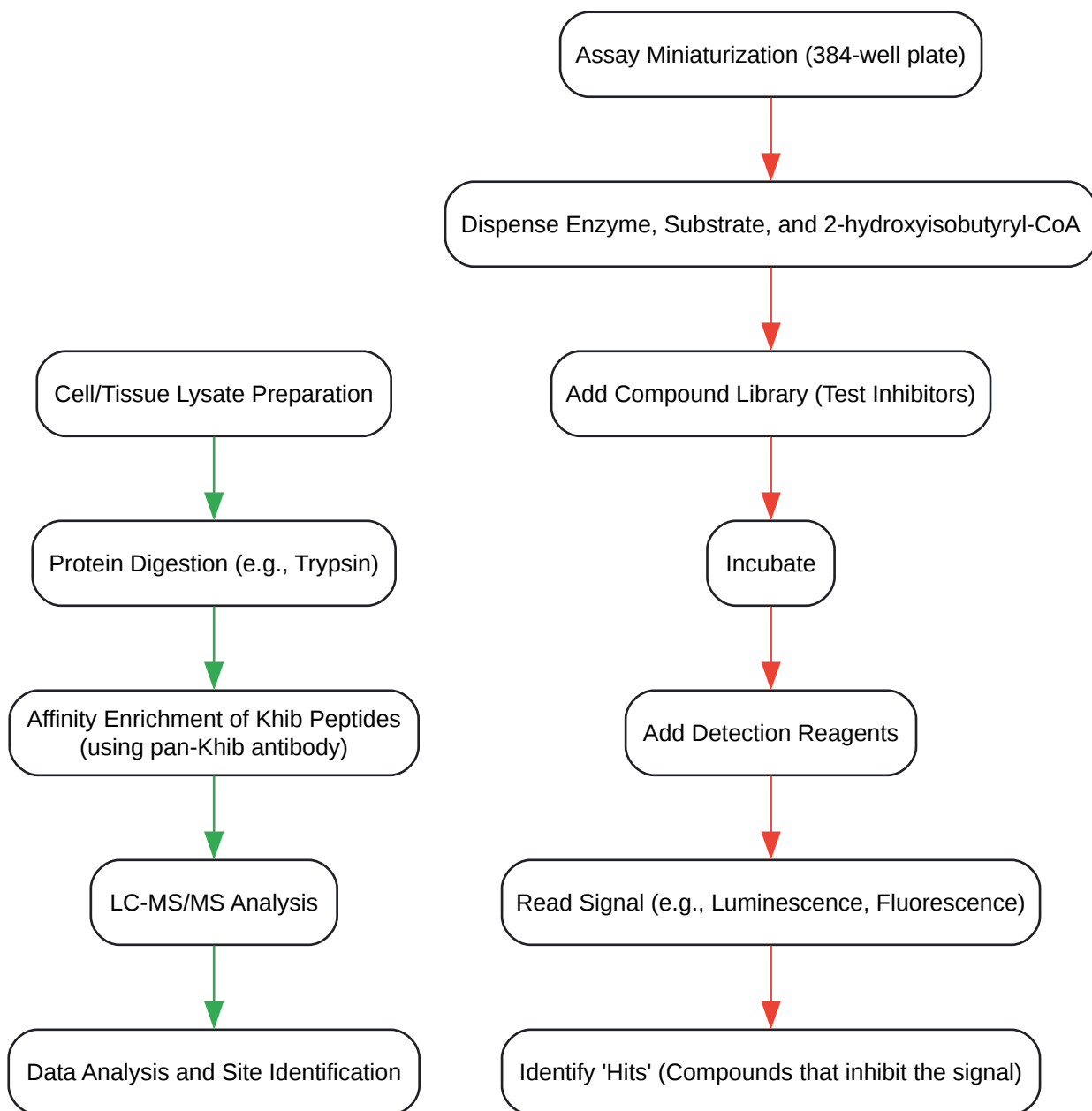
Introduction to 2-Hydroxyisobutyrylation

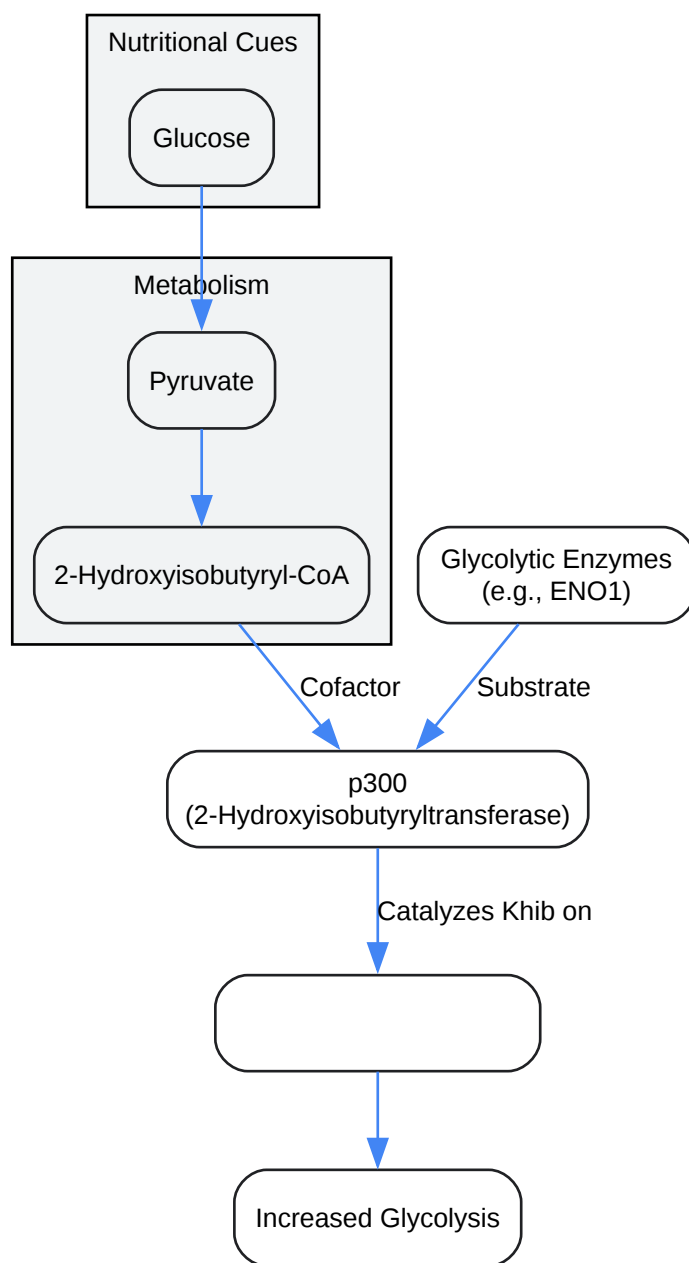
Lysine 2-hydroxyisobutyrylation (Khib) is a recently discovered post-translational modification (PTM) where a 2-hydroxyisobutyryl group is covalently attached to the epsilon-amino group of a lysine residue.^{[1][2][3]} This modification is increasingly recognized for its role in regulating a wide range of cellular processes, including gene transcription and metabolism.^{[1][4][5]} The transcriptional coactivator p300, also known as EP300 or KAT3B, has been identified as a "writer" of this modification, possessing lysine 2-hydroxyisobutyryltransferase activity in addition to its well-established histone acetyltransferase (HAT) activity.^{[1][4][5]}

Identifying Substrates of 2-Hydroxyisobutyryltransferases

A critical step in understanding the function of a 2-hydroxyisobutyryltransferase is the identification of its substrates. This is typically achieved through a proteomics-based approach.

Workflow for Substrate Identification





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. p300-Mediated Lysine 2-Hydroxyisobutyrylation Regulates Glycolysis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Global landscape of 2-hydroxyisobutyrylation in human pancreatic cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | Global landscape of 2-hydroxyisobutyrylation in human pancreatic cancer [frontiersin.org]
- 4. p300-Mediated Lysine 2-Hydroxyisobutyrylation Regulates Glycolysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. p300-Mediated Lysine 2-Hydroxyisobutyrylation Regulates Glycolysis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Studying 2-Hydroxyisobutyryltransferase Enzymes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6596572#methods-for-studying-2-hydroxyisobutyryltransferase-enzymes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com